

Deuterium Incorporation in Faldaprevir-d7: A Technical Guide

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Compound of Interest

Compound Name: Faldaprevir-d7

Cat. No.: B12412173

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This technical guide provides a comprehensive overview of the deuterium incorporation sites in **Faldaprevir-d7**, a deuterated isotopologue of the hepatitis C virus (HCV) NS3/4A protease inhibitor, Faldaprevir. This document outlines a plausible synthetic strategy, detailed experimental protocols for key transformations, and the analytical methodologies required to verify the sites and extent of deuterium labeling.

Introduction to Faldaprevir and Deuterium Labeling

Faldaprevir is a potent, second-generation, once-daily oral protease inhibitor that was developed for the treatment of chronic hepatitis C. Deuterium-labeled analogues of pharmaceutical compounds, such as **Faldaprevir-d7**, are invaluable tools in drug metabolism and pharmacokinetic (DMPK) studies. The substitution of hydrogen with its heavier, stable isotope, deuterium, can alter the metabolic profile of a drug by slowing the rate of metabolic reactions that involve carbon-hydrogen bond cleavage. This "kinetic isotope effect" can lead to a longer half-life, reduced formation of metabolites, and an improved safety profile.

Faldaprevir-d7 is specifically designed to investigate these effects.

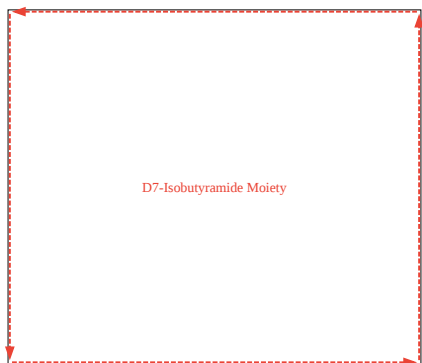
Identification of Deuterium Incorporation Sites

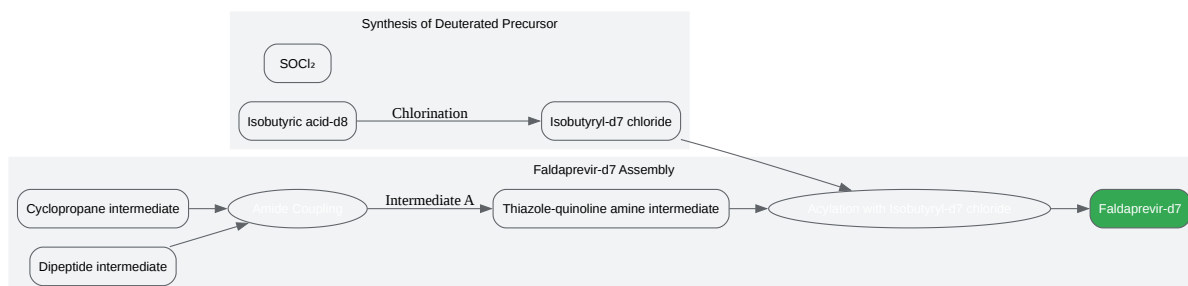
Based on the commercially available **Faldaprevir-d7**, the seven deuterium atoms are incorporated into the isobutyramide moiety of the molecule. Specifically, the two methyl groups and the methine proton of the isobutyryl group are fully deuterated.

Table 1: Deuterium Incorporation Sites in **Faldaprevir-d7**

Moiety	Position of Deuterium Atoms	Number of Deuterium Atoms
Isobutyramide	Methine proton of the isobutyryl group	1
Isobutyramide	Both methyl groups of the isobutyryl group	6
Total	7	

The following diagram illustrates the structure of Faldaprevir with the deuterium incorporation sites highlighted.





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